

Application Notes and Protocols for High-Throughput Screening of 4-Hydroxychalcone Derivatives

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Compound of Interest

Compound Name: 4-Hydroxychalcone

Cat. No.: B181621

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the high-throughput screening (HTS) of **4-hydroxychalcone** derivatives to identify and characterize novel therapeutic agents. The protocols outlined below cover primary screening, hit validation, and mechanistic studies targeting key signaling pathways involved in inflammation, cancer, and viral infections.

Introduction to 4-Hydroxychalcone Derivatives

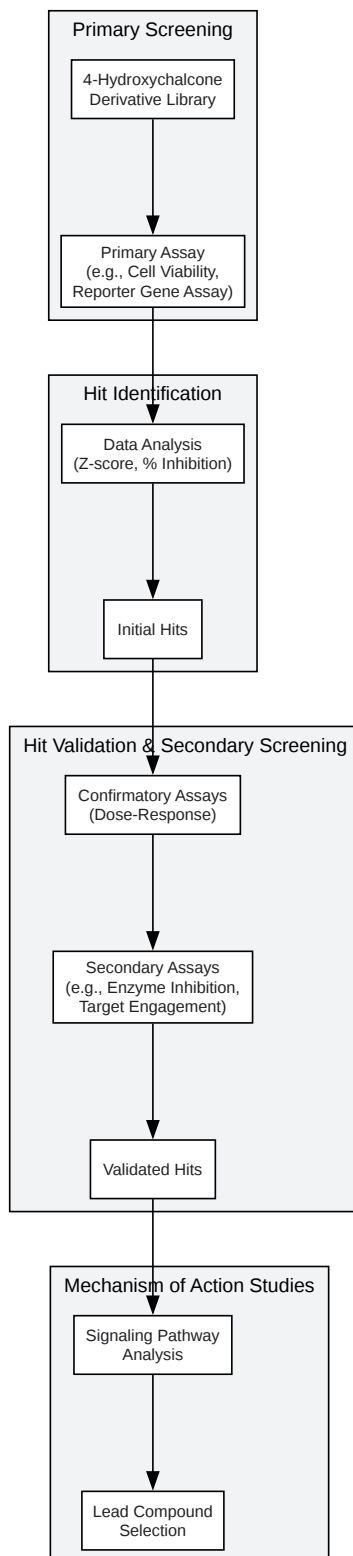
Chalcones are a class of natural and synthetic compounds belonging to the flavonoid family, characterized by an open-chain α,β -unsaturated ketone core. **4-Hydroxychalcone** and its derivatives have garnered significant interest in drug discovery due to their diverse pharmacological activities, including anti-inflammatory, antioxidant, anticancer, and antiviral properties. Their relatively simple chemical structure allows for facile synthesis of a wide array of derivatives, making them ideal candidates for HTS campaigns aimed at discovering novel drug leads.

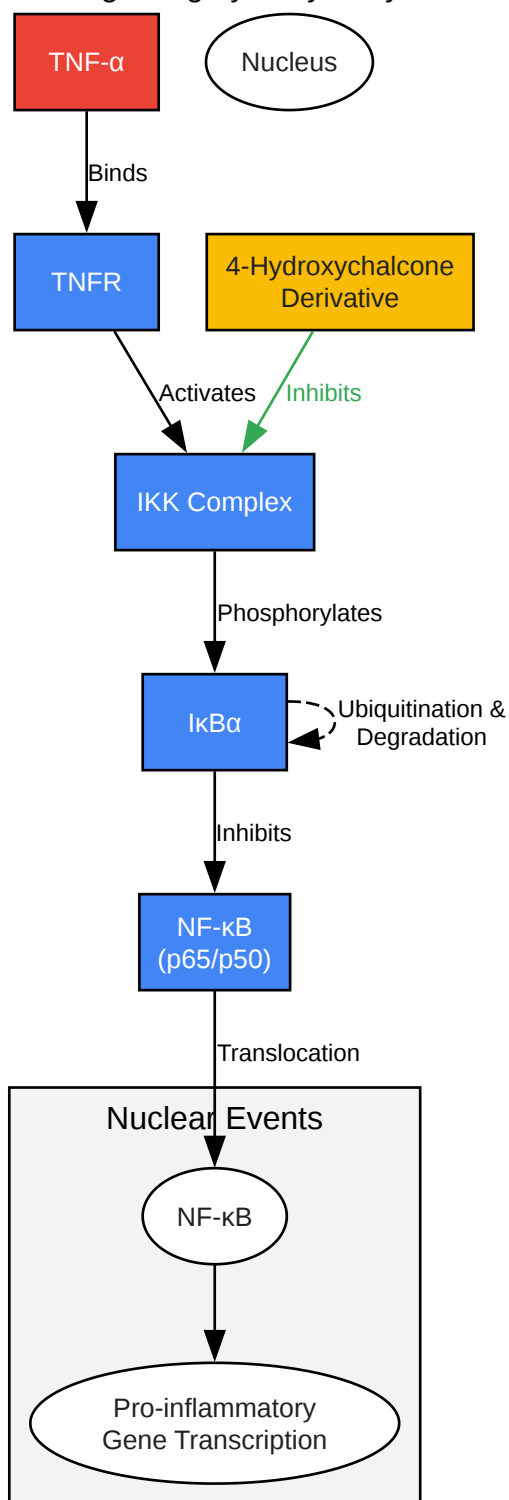
High-Throughput Screening Workflow

A typical HTS workflow for **4-hydroxychalcone** derivatives involves a multi-step process designed to efficiently identify and validate promising compounds. The workflow begins with a primary screen of a large library of derivatives to identify initial "hits." These hits are then

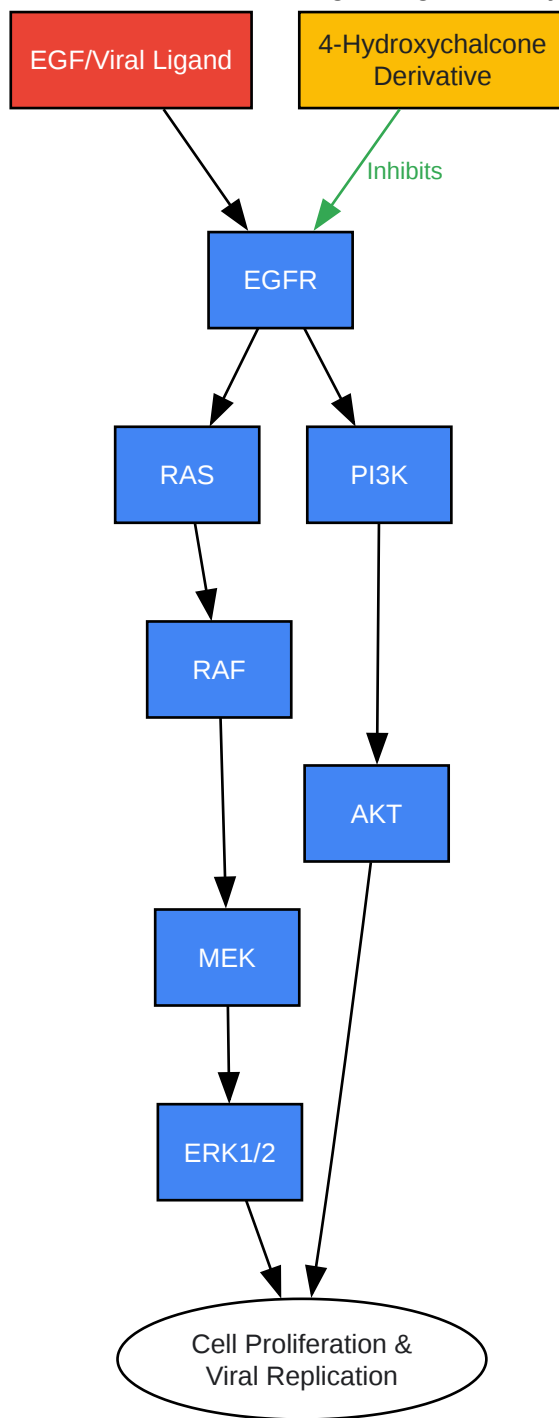
subjected to confirmatory and secondary assays to validate their activity and elucidate their mechanism of action.

High-Throughput Screening Workflow for 4-Hydroxychalcone Derivatives

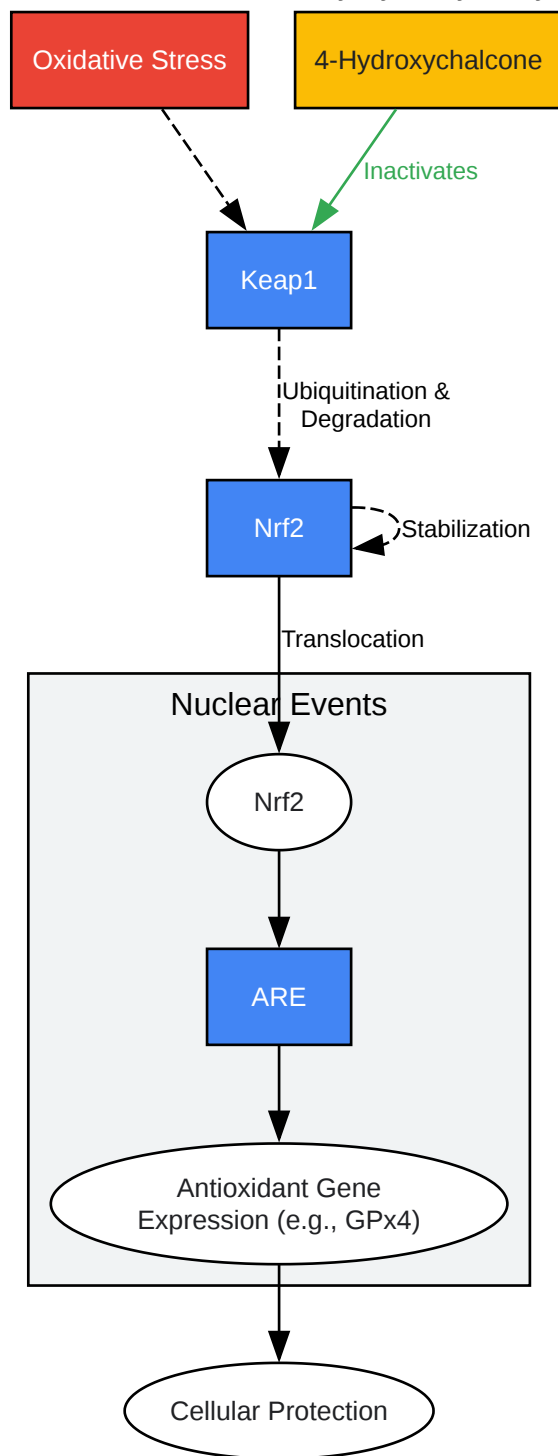


Inhibition of NF- κ B Signaling by 4-Hydroxychalcone Derivatives

EGFR/AKT/ERK1/2 Signaling Pathway



Activation of Nrf2/GPx4 Pathway by 4-Hydroxychalcone

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